

Application of AR-R17779 Hydrochloride in Atherosclerosis Studies

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Compound of Interest

Compound Name: AR-R17779 hydrochloride

Cat. No.: B1662622

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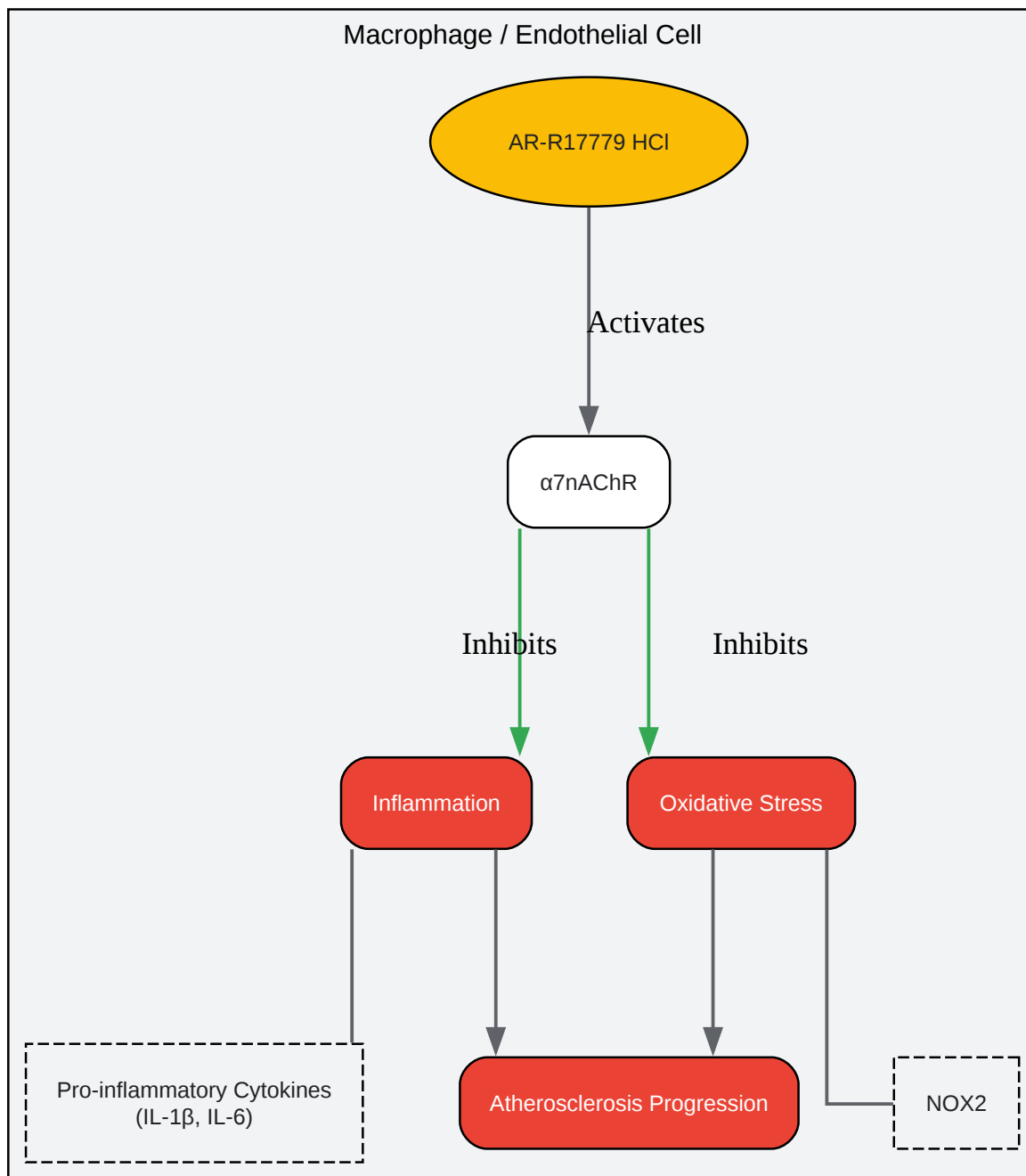
Introduction

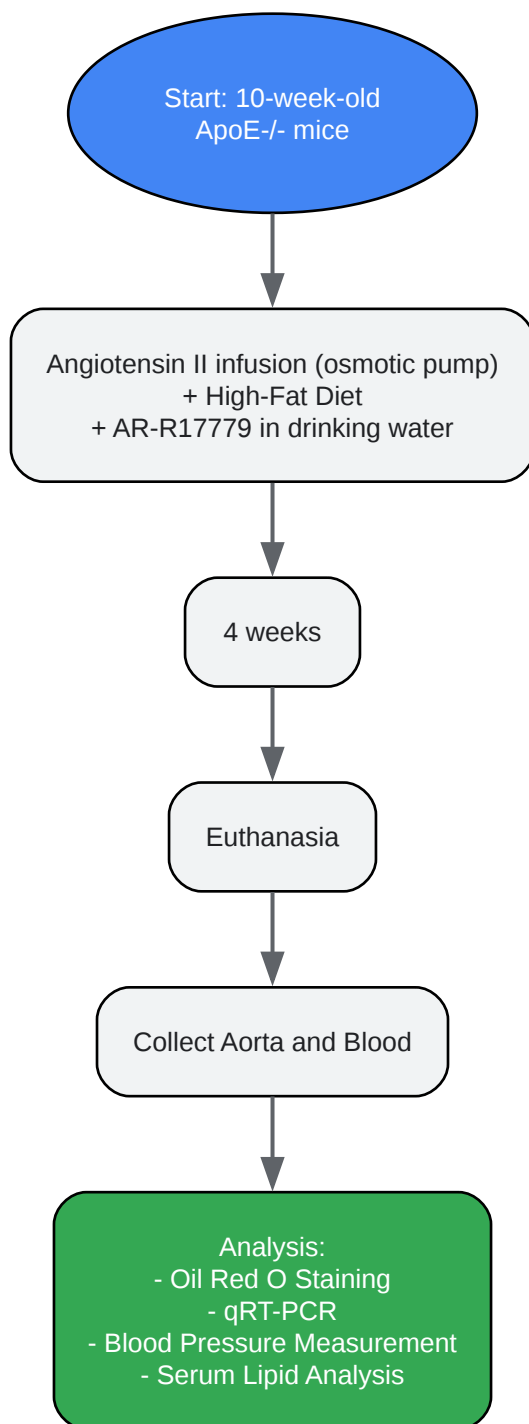
Atherosclerosis is a chronic inflammatory disease characterized by the buildup of plaques within the arteries, which can lead to serious cardiovascular events. The $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR) has emerged as a promising therapeutic target in atherosclerosis due to its role in modulating inflammation through the cholinergic anti-inflammatory pathway.[1][2][3] **AR-R17779 hydrochloride** is a selective agonist of the $\alpha 7$ nAChR, and its application in preclinical atherosclerosis research has demonstrated significant potential in mitigating disease progression.[1][2] This document provides detailed application notes and protocols for the use of **AR-R17779 hydrochloride** in atherosclerosis studies, based on established experimental models.

Mechanism of Action

AR-R17779 hydrochloride exerts its anti-atherosclerotic effects by selectively activating the $\alpha 7$ nAChR.[1] This receptor is expressed on various cells implicated in atherosclerosis, including macrophages, endothelial cells, and smooth muscle cells.[3] Activation of $\alpha 7$ nAChR by AR-R17779 is believed to trigger a signaling cascade that ultimately suppresses the production of pro-inflammatory cytokines, reduces oxidative stress, and modulates lipid metabolism, thereby attenuating the key pathological processes of atherosclerosis.

Signaling Pathway of AR-R17779 in Atherosclerosis





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References

- 1. Oil Red O and Hematoxylin and Eosin Staining for Quantification of Atherosclerosis Burden in Mouse Aorta and Aortic Root | Springer Nature Experiments [experiments.springernature.com]
- 2. Oil Red O and Hematoxylin and Eosin Staining for Quantification of Atherosclerosis Burden in Mouse Aorta and Aortic Root - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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